

An In-depth Technical Guide to 2-Methylcyclohexanone: Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 2-Methylcyclohexanone

Cat. No.: B044802

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and disposal information for **2-methylcyclohexanone**, tailored for laboratory and research environments. The following sections detail the physical and chemical properties, toxicological data, exposure controls, and emergency procedures, alongside practical workflows and disposal considerations.

Chemical and Physical Properties

2-Methylcyclohexanone is a colorless to pale yellow liquid with a characteristic acetone-like or weak peppermint-like odor.^{[1][2]} It is a flammable liquid and its vapors can form explosive mixtures with air.^[3] It is less dense than water and is poorly soluble in water.^{[1][4]}

Table 1: Physical and Chemical Properties of **2-Methylcyclohexanone**

Property	Value	Reference(s)
CAS Number	583-60-8	[3]
Molecular Formula	C7H12O	[5]
Molecular Weight	112.17 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Acetone-like, weak peppermint-like	[1][2]
Boiling Point	162-163 °C (lit.)	[4]
Melting Point	-14 °C	[7]
Flash Point	48 °C / 118.4 °F	[3][6]
Density	0.924 g/mL at 25 °C (lit.)	[4]
Vapor Density	3.86 (air = 1)	[1]
Vapor Pressure	1 mmHg at 20 °C	[1]
Solubility	Insoluble in water; soluble in alcohol and ether.	[4][8]
Autoignition Temperature	Not available	[3]
Explosion Limits	Lower: 1.20%	[3]

Toxicological Data and Health Hazards

2-Methylcyclohexanone is classified as harmful if inhaled and may be harmful if swallowed or absorbed through the skin.[3][9] It can cause irritation to the eyes, skin, and respiratory tract.[9] Exposure may lead to central nervous system depression, with symptoms including headache, dizziness, drowsiness, and nausea.[9]

Table 2: Acute Toxicity Data for **2-Methylcyclohexanone**

Route of Exposure	Species	Value	Reference(s)
Oral LD50	Rat	2,140 mg/kg	[10]
Dermal LD50	Rabbit	1,635 mg/kg	[10]
Inhalation LC50/4 h	Rat	11 mg/l (ATE)	[10]

Table 3: Occupational Exposure Limits

Organization	Limit	Reference(s)
ACGIH TLV-TWA	20 ppm	[3]
OSHA PEL (Vacated) TWA	50 ppm (230 mg/m ³)	[3]
OSHA PEL (Vacated) STEL	75 ppm (345 mg/m ³)	[3]
NIOSH IDLH	600 ppm	[3]

Safe Handling and Storage

Proper handling and storage of **2-methylcyclohexanone** are crucial to minimize risks in a laboratory setting. This involves a combination of engineering controls, personal protective equipment, and safe work practices.

Engineering Controls

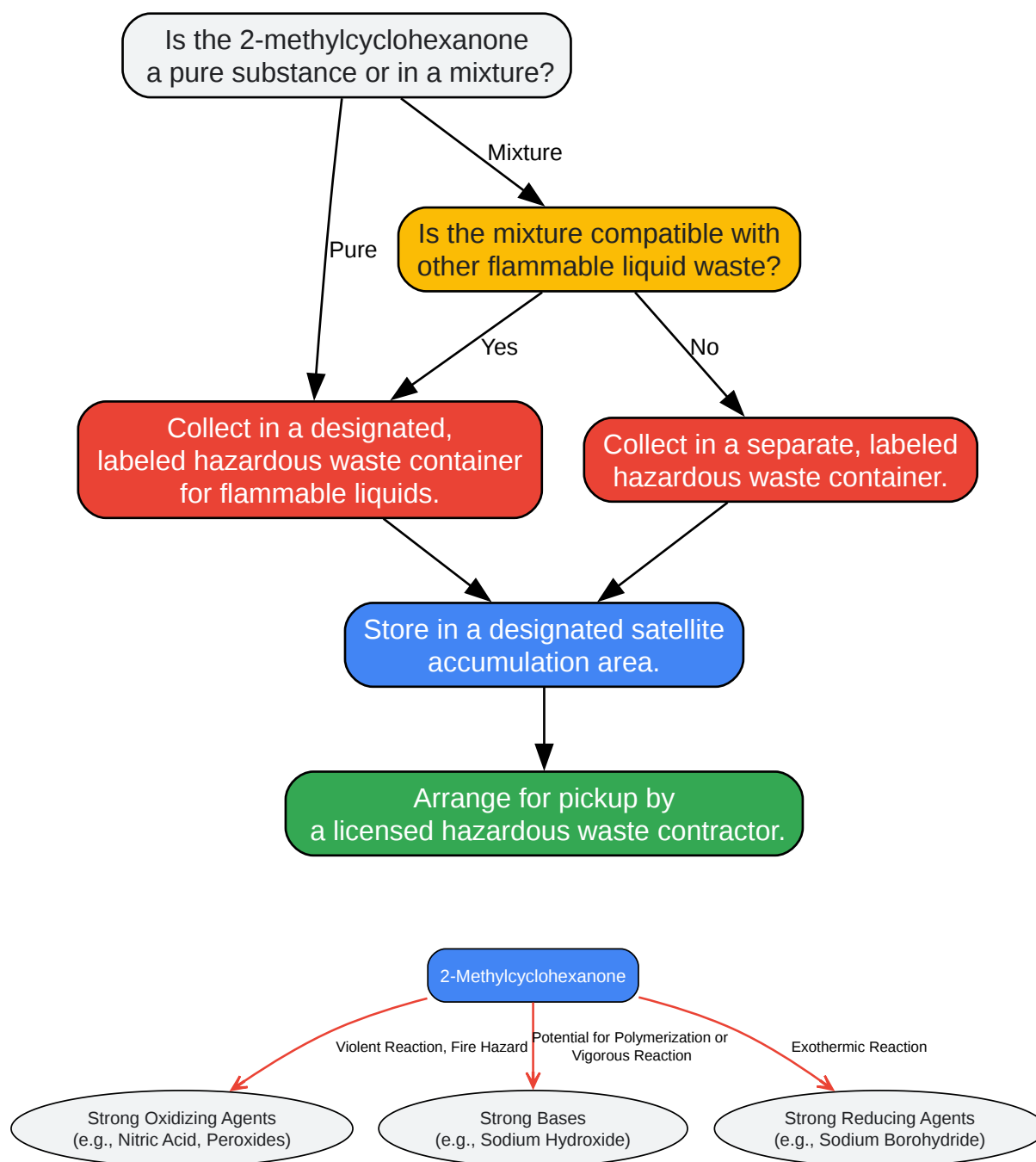
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[3]
- Explosion-Proof Equipment: Utilize explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[3]
- Grounding: Ground and bond containers and receiving equipment during transfers to prevent static discharge.[11]

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)[\[9\]](#)
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.[\[3\]](#)[\[9\]](#)
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)[\[9\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Store in a designated flammables area.[\[3\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#)



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